

Technical Support Center: Modifying Cream Texture with Pentaerythritol Tetraisostearate

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Compound of Interest

Compound Name: *Pentaerythritol tetraisostearate*

Cat. No.: *B1582805*

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This guide provides researchers, scientists, and drug development professionals with technical information, frequently asked questions, and troubleshooting advice for using **Pentaerythritol Tetraisostearate** (PTIS) to modify the texture of cream formulations.

Frequently Asked Questions (FAQs)

Q1: What is **Pentaerythritol Tetraisostearate** (PTIS) and what is its primary role in a cream?

A1: **Pentaerythritol Tetraisostearate** is a high-molecular-weight, non-aqueous ester derived from pentaerythritol and isostearic acid.[1][2] In cream formulations, it serves multiple functions, primarily as a skin-conditioning agent (emollient) and a texture modifier.[3][4] It creates a smooth, protective barrier on the skin that helps reduce moisture loss, resulting in a softer, more supple skin feel.[5]

Q2: What specific textural and sensory effects does PTIS impart to a formulation?

A2: PTIS is known for providing a luxurious, smooth, and non-greasy skin feel.[6][7] It enhances the spreadability of creams and can impart a rich, cushiony texture with a glossy finish.[7][8] Its primary functions related to texture include acting as a viscosity-increasing agent in non-aqueous systems, a binder, and an emollient that conditions and smoothens the skin.[1][3][9]

Q3: What are the typical usage concentrations for PTIS in skincare creams?

A3: While PTIS can be used in cosmetics at concentrations ranging from 0.1% to 55%, its level in skincare products like creams and lotions is typically much lower.^[1] The recommended dosage for skincare applications generally falls between 1% and 5%.^{[6][10]} The highest concentrations (up to 55%) are more common in color cosmetics like lipsticks to aid in pigment dispersion and provide gloss.^{[1][2]}

Q4: Is PTIS considered safe for use in topical formulations?

A4: Yes. The Cosmetic Ingredient Review (CIR) Expert Panel has assessed the safety of pentaerythritol tetraester compounds, including PTIS, and concluded that they are safe as used in cosmetics.^{[2][11]} Studies have reported no irritation or sensitization.^[1]

Troubleshooting Guide

Q5: My cream's texture feels grainy after adding PTIS. What is the cause and how can I fix it?

A5: A grainy texture often suggests the crystallization of a high-melting-point ingredient within the oil phase. While PTIS is a liquid, its interaction with other waxes or fatty alcohols in the formulation can sometimes lead to this issue, especially with temperature fluctuations.

Troubleshooting Steps:

- **Review Oil Phase Compatibility:** Ensure all components in your oil phase are fully compatible and soluble at the intended storage temperatures.
- **Optimize Cooling Process:** A slow cooling rate can allow larger crystals to form.^[12] Try implementing rapid cooling ("shock cooling") after the emulsification step to promote the formation of smaller, imperceptible crystals, leading to a smoother texture.^[12]
- **Adjust Homogenization:** Inadequate shear during homogenization can lead to instability that may promote crystallization.^[12] Ensure your homogenization process is optimized for time and speed to produce a fine, uniform emulsion.

Q6: The cream feels too heavy or greasy. How can I adjust the texture?

A6: PTIS is designed to impart a rich, cushiony feel, but this can become heavy at higher concentrations or in combination with other occlusive ingredients.

Troubleshooting Steps:

- **Reduce PTIS Concentration:** The most direct approach is to lower the percentage of PTIS in your formulation. Even a small reduction can significantly alter the sensory profile.
- **Incorporate a Lightweight Emollient:** Blend PTIS with a lighter, faster-absorbing ester (e.g., Isopropyl Myristate) to balance the overall skin feel.
- **Evaluate Other Thickeners:** The heavy feeling may come from the combined effect of PTIS and other thickeners (e.g., fatty alcohols, waxes). Consider reducing the concentration of these other components.

Q7: My emulsion is unstable and showing signs of phase separation after incorporating PTIS. What is the issue?

A7: Phase separation in an oil-in-water emulsion indicates a failure of the emulsifier system to keep the oil droplets stably dispersed.

Troubleshooting Steps:

- **Verify Emulsifier System:** PTIS is part of the oil phase. Ensure the Hydrophilic-Lipophilic Balance (HLB) of your emulsifier or emulsifier blend is correctly matched to the overall requirements of your oil phase. An incorrect HLB is a common cause of instability.[\[12\]](#)
- **Increase Homogenization Energy:** Insufficient shear during emulsification results in large oil droplets that are prone to coalescing and separating.[\[12\]](#) Increase the speed or duration of your homogenization step.
- **Check Ingredient Order:** Ensure PTIS is added to the oil phase and that the emulsification process (e.g., adding the oil phase to the water phase) is performed at the correct temperature and under proper agitation.

Data Presentation: Effect of PTIS on Cream Texture

The impact of **Pentaerythritol Tetraisostearate** is highly dependent on the specific chassis of the cream. The following table summarizes general trends observed when increasing its concentration in a typical oil-in-water cream formulation.

Concentration Range	Effect on Viscosity	Effect on Spreadability	Sensory Profile
Low (0.5% - 1.5%)	Slight increase.	Noticeably improved slip and glide.	Softening effect, reduced drag, pleasant after-feel.
Medium (1.5% - 3.0%)	Moderate increase in body and thickness.	Excellent spreadability, uniform coverage.	Rich, cushiony feel without significant greasiness.[8]
High (3.0% - 5.0%+)	Significant contribution to cream's body and richness.	Very high spreadability, may feel overly slick.	Luxurious and substantive feel, potential for perceived heaviness or greasiness if not balanced.

Experimental Protocols

Protocol 1: Texture Profile Analysis (TPA) of a Cream

Objective: To quantitatively measure the textural properties (e.g., hardness, adhesiveness) of a cream formulation. This method simulates the action of a finger pressing into the product.[13]

Apparatus:

- Texture Analyzer equipped with a load cell (e.g., 5 kg).
- Cylindrical or spherical probe (e.g., 10 mm diameter).
- Sample container with the cream, filled to a consistent height and free of air bubbles.

Methodology:

- Sample Preparation: Allow the cream sample to equilibrate to a controlled temperature (e.g., 25°C) for at least 24 hours. Ensure the surface is flat.
- Instrument Setup:

- Attach the selected probe to the texture analyzer.
- Calibrate the probe height by setting the "zero point" at the surface of the cream.
- Set the test parameters:
 - Pre-Test Speed: 1.0 mm/s
 - Test Speed: 0.5 mm/s
 - Post-Test Speed: 0.5 mm/s
 - Target Distance: 10 mm (penetration depth)
 - Trigger Force: 5 g (the force at which data recording begins)
- Test Execution: The probe moves down at the pre-test speed, penetrates the sample to the target distance, and then returns to its starting position. The instrument records the force exerted throughout this cycle.[\[14\]](#)
- Data Analysis:
 - Hardness (g): The peak force recorded during the first compression cycle.
 - Adhesiveness (g-s): The area under the negative force curve, representing the work required to pull the probe away from the sample.

Protocol 2: Viscosity Measurement

Objective: To determine the flow behavior of the cream using a rotational viscometer.

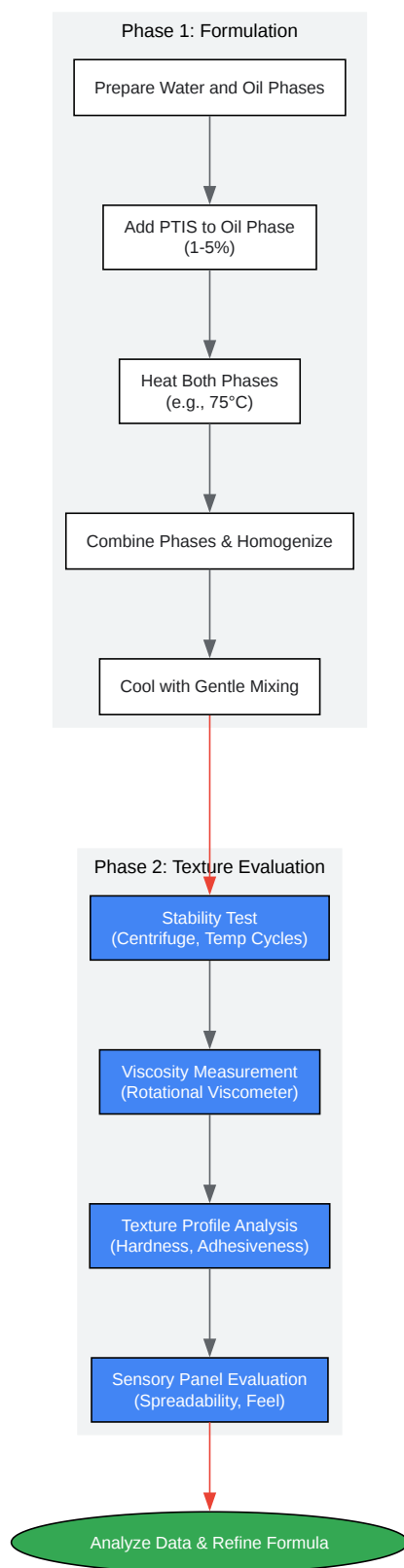
Apparatus:

- Rotational Viscometer/Rheometer with appropriate spindle (e.g., Helipath spindle for thick creams to avoid channeling).
- Beaker containing the cream sample.
- Temperature control unit (e.g., water bath).

Methodology:

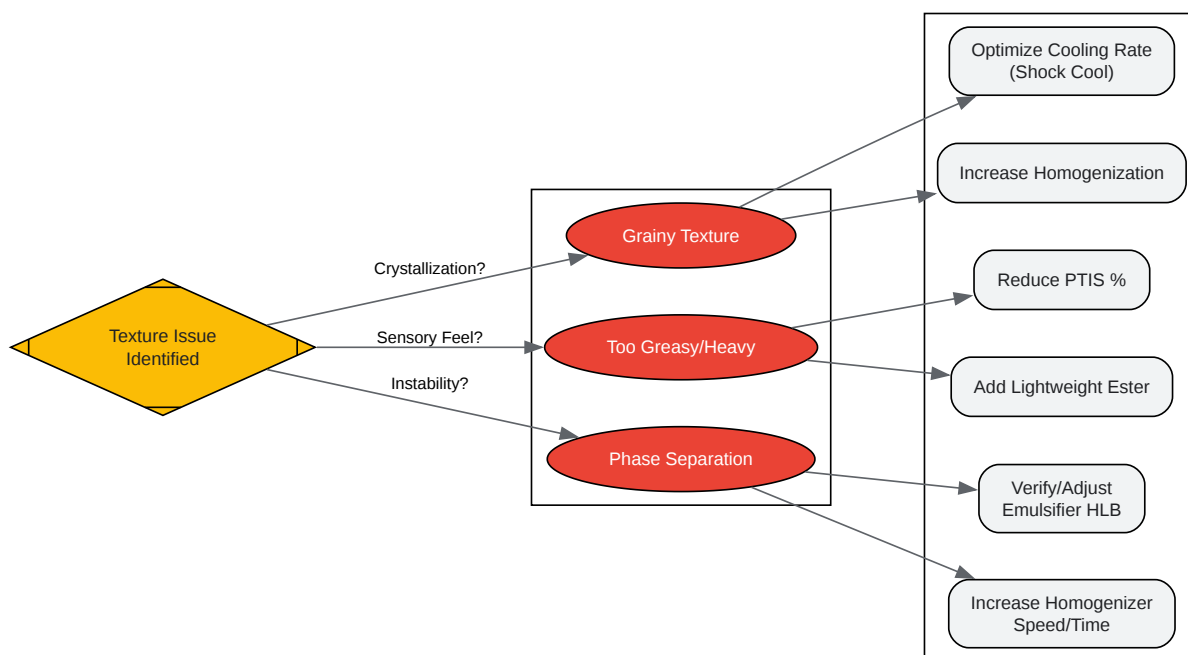
- **Sample Preparation:** Place the cream in the beaker and allow it to equilibrate to a controlled temperature (e.g., 25°C). Ensure no air bubbles are trapped.
- **Instrument Setup:**
 - Select a spindle and rotational speed appropriate for the expected viscosity. For a thick cream, start at a low RPM (e.g., 5 RPM).
 - Lower the spindle into the cream until it reaches the immersion mark. If using a Helipath, set it to slowly descend during measurement.
- **Test Execution:** Start the spindle rotation. Allow the reading to stabilize before recording the viscosity value (typically in centipoise, cP, or Pascal-seconds, Pa·s).
- **Data Analysis:** Record the viscosity, spindle type, rotational speed, and temperature. For non-Newtonian fluids like creams, it is useful to measure viscosity at several different speeds to characterize shear-thinning behavior.

Visualizations



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Caption: Experimental workflow for incorporating and evaluating PTIS in a cream formulation.



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